

Personal protective equipment for handling 2-Butoxyethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Butoxyethanol

Cat. No.: B058217

[Get Quote](#)

Essential Safety and Handling Guide for 2-Butoxyethanol

For researchers, scientists, and drug development professionals, the safe handling of chemicals is paramount. This guide provides essential, immediate safety and logistical information for the use of **2-Butoxyethanol**, including detailed personal protective equipment (PPE) requirements, operational procedures, and disposal plans to ensure a safe laboratory environment.

Chemical Identifier:

- Name: **2-Butoxyethanol**
- Synonyms: Ethylene glycol monobutyl ether, Butyl cellosolve, EGBE
- CAS Number: 111-76-2

Hazard Summary

2-Butoxyethanol is a combustible liquid and vapor that can cause serious eye and skin irritation.^{[1][2][3]} It may be harmful if swallowed, inhaled, or absorbed through the skin.^{[1][2]} Inhalation of high concentrations can lead to central nervous system depression, with symptoms including headache, dizziness, and nausea.^[1] Chronic exposure may result in damage to the liver and kidneys.^[1]

Personal Protective Equipment (PPE)

The appropriate selection and use of PPE is the primary defense against exposure to **2-Butoxyethanol**. The following table summarizes the required PPE for handling this chemical.

Protection Type	Recommended Equipment	Standards and Specifications
Eye and Face Protection	Chemical splash goggles and a face shield.	Must conform to OSHA 29 CFR 1910.133 (US) or EN166 (EU) standards.
Skin Protection	Chemical-resistant gloves (see Glove Selection Guide below). A chemically resistant lab coat or apron must be worn.	Gloves must comply with ASTM F739 (US) or EN 374 (EU) standards and should be inspected before each use.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate organic vapor cartridge is necessary when handling outside of a fume hood or if vapors are not adequately controlled.	Use is recommended in poorly ventilated areas or for spill cleanup.

Glove Selection Guide

The selection of the correct glove material is critical for preventing skin absorption. Disposable nitrile gloves are not recommended for prolonged contact with **2-Butoxyethanol**.^[4]

Glove Material	Breakthrough Time (minutes)	Permeation Rate	Recommendations
Unsupported Viton	>480	Not Specified	Recommended for extended contact.
Unsupported Neoprene	180	Good (9-90 $\mu\text{g}/\text{cm}^2/\text{min}$)	Suitable for tasks with potential for prolonged contact.[4]
Supported Polyvinyl Alcohol	120	Good (9-90 $\mu\text{g}/\text{cm}^2/\text{min}$)	Offers good protection for a moderate duration.[4]
Natural Rubber	45	Good (9-90 $\mu\text{g}/\text{cm}^2/\text{min}$)	Not recommended for prolonged use.[4]
Disposable Nitrile	< 20	1.27 ± 0.11 $\mu\text{g}/\text{cm}^2/\text{min}$	Not recommended for direct or prolonged contact; suitable only for minimal splash protection with immediate replacement.[4]

Exposure Limits

Organization	Limit	Value
OSHA	Permissible Exposure Limit (PEL)	50 ppm (240 mg/m^3) (8-hour TWA)[5][6][7]
NIOSH	Recommended Exposure Limit (REL)	5 ppm (24 mg/m^3) (10-hour TWA)[5][8]
ACGIH	Threshold Limit Value (TLV)	20 ppm (8-hour TWA)[9]

Operational Plan: Safe Handling Protocol

Adherence to a strict, step-by-step protocol is essential for minimizing the risks associated with handling **2-Butoxyethanol**.

1. Preparation:

- Ensure that a current Safety Data Sheet (SDS) for **2-Butoxyethanol** is accessible.
- Work in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#)[\[10\]](#)
- Verify that an eyewash station and safety shower are unobstructed and operational.[\[2\]](#)
- Assemble all necessary materials and equipment before beginning work.
- Don all required PPE as specified in the table above.

2. Handling and Use:

- Keep containers of **2-Butoxyethanol** tightly closed when not in use.[\[1\]](#)[\[10\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Ground and bond containers when transferring material to prevent static discharge.
- Do not eat, drink, or smoke in the work area.[\[10\]](#)[\[11\]](#)

3. Post-Handling:

- Decontaminate all work surfaces after use.
- Thoroughly wash hands with soap and water after handling.[\[10\]](#)[\[12\]](#)
- Remove and properly store or dispose of contaminated PPE.

Disposal Plan

Proper disposal of **2-Butoxyethanol** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

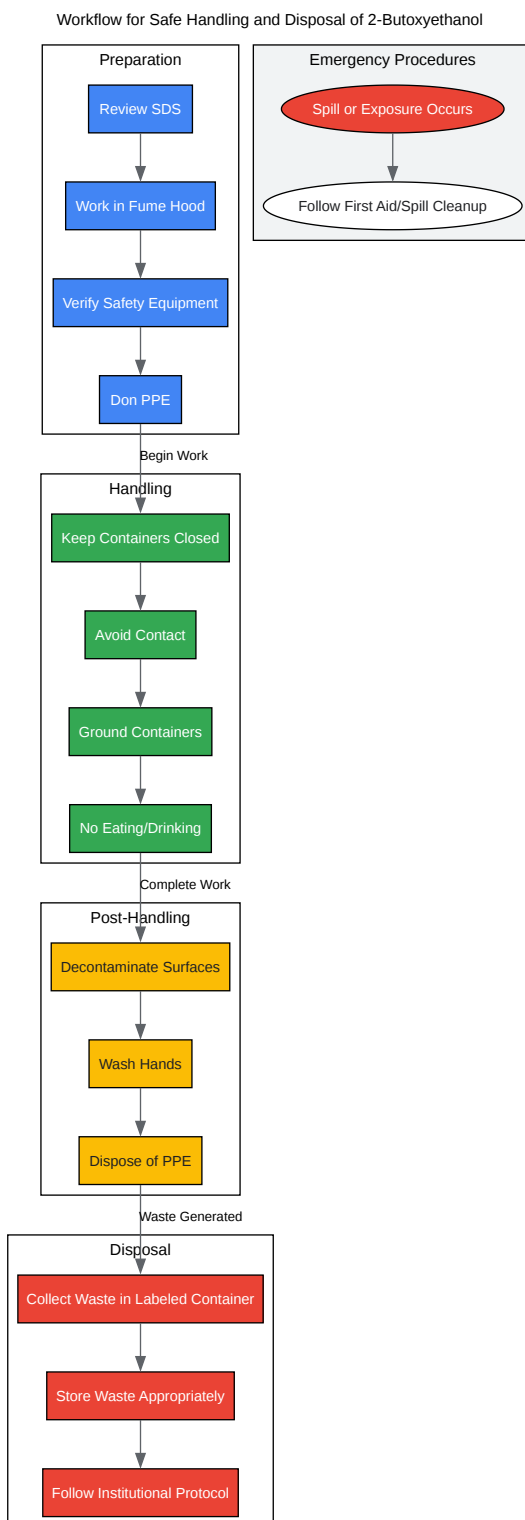
- Waste Collection:

- Collect all **2-Butoxyethanol** waste in a designated, properly labeled, and sealed container.
- Do not mix with other waste streams unless explicitly permitted by your institution's hazardous waste disposal procedures.
- Container Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the full chemical name "**2-Butoxyethanol**".
- Storage:
 - Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizers.[8]
- Disposal:
 - Dispose of **2-Butoxyethanol** waste through your institution's designated hazardous waste management program.
 - Incineration is a possible method of disposal.[9]
 - Never dispose of **2-Butoxyethanol** down the drain or in the regular trash.[2]

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
- Skin Contact: Immediately remove all contaminated clothing and wash the affected skin area with plenty of soap and water. Seek medical attention if irritation persists.[1][12]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, begin artificial respiration. Seek immediate medical attention.[1][11]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][13]

- Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable container for disposal.^[2]



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling and Disposal of **2-Butoxyethanol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. bigcomm.ktecdirect.com [bigcomm.ktecdirect.com]
- 3. biochemopharma.fr [biochemopharma.fr]
- 4. Permeation of ethoxy- and butoxy-ethanols through a disposable nitrile glove - PMC [pmc.ncbi.nlm.nih.gov]
- 5. 2-Butoxyethanol and 2-Butoxyethanol Acetate | Public Health Statement | ATSDR [wwwn.cdc.gov]
- 6. Butoxyethanol / 2-Butoxyethanol - Chemical Safety Facts [chemicalsafetyfacts.org]
- 7. 2-Butoxyethanol and 2-Butoxyethanol Acetate | ToxFAQs™ | ATSDR [wwwn.cdc.gov]
- 8. CDC - NIOSH Pocket Guide to Chemical Hazards - 2-Butoxyethanol [cdc.gov]
- 9. 2-Butoxyethanol - Wikipedia [en.wikipedia.org]
- 10. jmnspecialties.com [jmnspecialties.com]
- 11. chemicalbook.com [chemicalbook.com]
- 12. hugohaeffner.com [hugohaeffner.com]
- 13. chemos.de [chemos.de]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Butoxyethanol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b058217#personal-protective-equipment-for-handling-2-butoxyethanol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com